

Application Note: Comprehensive Characterization of 5-Phenyl-1H-imidazol-2-amine

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Compound of Interest

Compound Name: 5-Phenyl-1H-imidazol-2-amine

CAS No.: 6775-40-2

Cat. No.: B1631438

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Introduction

5-Phenyl-1H-imidazol-2-amine is a key heterocyclic compound, forming the structural backbone of numerous molecules with significant pharmacological interest. Imidazole derivatives are known to exhibit a wide range of biological activities, including anticancer, antifungal, and anti-inflammatory properties.^{[1][2]} The precise structural and physicochemical characterization of this molecule is paramount for its application in drug discovery and development, ensuring identity, purity, and stability.

This guide provides a multi-technique approach to the comprehensive analysis of **5-Phenyl-1H-imidazol-2-amine**. We will delve into the core analytical techniques required for unambiguous structure elucidation and purity assessment, explaining the causality behind the experimental choices and providing detailed, field-proven protocols.

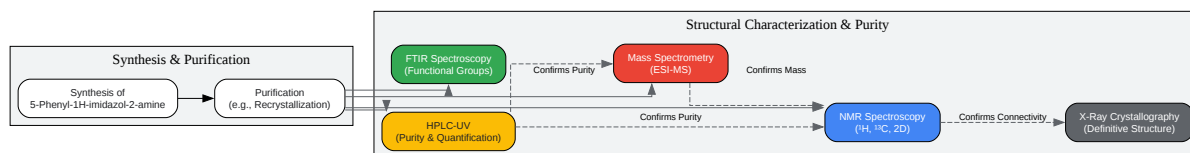
Physicochemical Properties

Understanding the fundamental properties of **5-Phenyl-1H-imidazol-2-amine** is the first step in its analytical journey. Imidazole-containing compounds are typically polar and can be soluble in water and other polar solvents.[1][3][4] The presence of both an acidic proton (on the imidazole nitrogen) and a basic amino group makes the compound amphoteric.

Property	Predicted Value/Range	Rationale & Significance
Molecular Formula	C ₉ H ₉ N ₃	Derived from its chemical structure.
Molecular Weight	159.19 g/mol	Essential for mass spectrometry and quantitative analysis.
Melting Point	150-155 °C	A sharp melting point range is a primary indicator of purity.
pKa	~7 (conjugate acid)	Influences solubility and chromatographic behavior.[4]
UV-Vis (λ _{max})	210-220 nm, 260-280 nm	Corresponds to $\pi \rightarrow \pi^*$ transitions in the aromatic rings.[1]

Integrated Analytical Workflow

A robust characterization of **5-Phenyl-1H-imidazol-2-amine** relies on the synergistic use of multiple analytical techniques. Each method provides a unique piece of the structural puzzle, and together, they offer a comprehensive and validated understanding of the molecule.



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Caption: Integrated workflow for the characterization of **5-Phenyl-1H-imidazol-2-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is the cornerstone of molecular structure elucidation. For **5-Phenyl-1H-imidazol-2-amine**, ¹H NMR provides information on the number and connectivity of protons, while ¹³C NMR reveals the carbon skeleton. 2D NMR techniques like COSY and HSQC can be used to definitively assign proton and carbon signals.[5]

Protocol: ¹H and ¹³C NMR Analysis

Objective: To elucidate the molecular structure by analyzing the chemical environment of its protons and carbon atoms.[6]

Apparatus:

- NMR Spectrometer (e.g., 400 MHz or higher)
- 5 mm NMR tubes
- Deuterated solvent (e.g., DMSO-d₆)
- Tetramethylsilane (TMS) as an internal standard

Procedure:

- Sample Preparation: Dissolve 5-10 mg of the sample for ^1H NMR (20-50 mg for ^{13}C NMR) in approximately 0.6 mL of DMSO- d_6 in a clean, dry NMR tube.^[6]
- Internal Standard: Add a small amount of TMS.
- Acquisition:
 - Place the NMR tube in the spectrometer.
 - Acquire the ^1H NMR spectrum, setting appropriate parameters for spectral width, number of scans, and relaxation delay.^[6]
 - Acquire the ^{13}C NMR spectrum, which typically requires a larger number of scans.^[6]
- Data Processing: Process the raw data (FID) using appropriate software to obtain the final spectra. Reference the spectra to the TMS signal at 0.00 ppm.

Expected Results:

^1H NMR (DMSO- d_6 , 400 MHz)			
Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
11.5 - 12.5	Broad Singlet	1H	Imidazole N-H
7.6 - 7.8	Doublet	2H	Phenyl H (ortho)
7.3 - 7.4	Triplet	2H	Phenyl H (meta)
7.1 - 7.2	Triplet	1H	Phenyl H (para)
7.0 - 7.1	Singlet	1H	Imidazole C4-H
6.0 - 6.5	Broad Singlet	2H	Amine (-NH $_2$)

¹³ C NMR (DMSO-d ₆ , 100 MHz)	
Predicted Chemical Shift (δ, ppm)	Assignment
~145	Imidazole C2 (attached to -NH ₂)
~135	Phenyl C (ipso)
~129	Phenyl C (meta)
~128	Imidazole C5 (attached to Phenyl)
~125	Phenyl C (ortho)
~124	Phenyl C (para)
~115	Imidazole C4

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry provides the exact molecular weight of the compound, confirming its elemental composition. Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like **5-Phenyl-1H-imidazol-2-amine**, typically yielding the protonated molecular ion [M+H]⁺. Tandem MS (MS/MS) can be used to study fragmentation patterns, further confirming the structure.[\[7\]](#)[\[8\]](#)

Protocol: ESI-MS Analysis

Objective: To determine the accurate molecular weight and confirm the elemental composition of the title compound.

Apparatus:

- Mass Spectrometer with an ESI source (e.g., Orbitrap or Q-TOF)
- Syringe pump and sample loop

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile with 0.1% formic acid.

- Infusion: Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Ionization: Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
- Data Acquisition: Acquire the mass spectrum in positive ion mode over a relevant m/z range (e.g., 100-500).
- Analysis: Identify the protonated molecular ion $[\text{M}+\text{H}]^+$.

Expected Results:

Parameter	Expected Value
Ionization Mode	Positive ESI
Observed Ion	$[\text{M}+\text{H}]^+$
Calculated m/z	160.0869
Observed m/z	160.0871 (within 5 ppm error)

High-Performance Liquid Chromatography (HPLC)

Expertise & Experience: HPLC is a cornerstone technique for assessing the purity of pharmaceutical compounds and can be adapted for quantification.^{[9][10]} A reversed-phase method is typically employed for polar imidazole derivatives, where a nonpolar stationary phase (like C18) is used with a polar mobile phase.^[9] UV detection is suitable due to the aromatic nature of the compound.

Protocol: Reversed-Phase HPLC for Purity Analysis

Objective: To determine the purity of **5-Phenyl-1H-imidazol-2-amine** and quantify any impurities.

Apparatus:

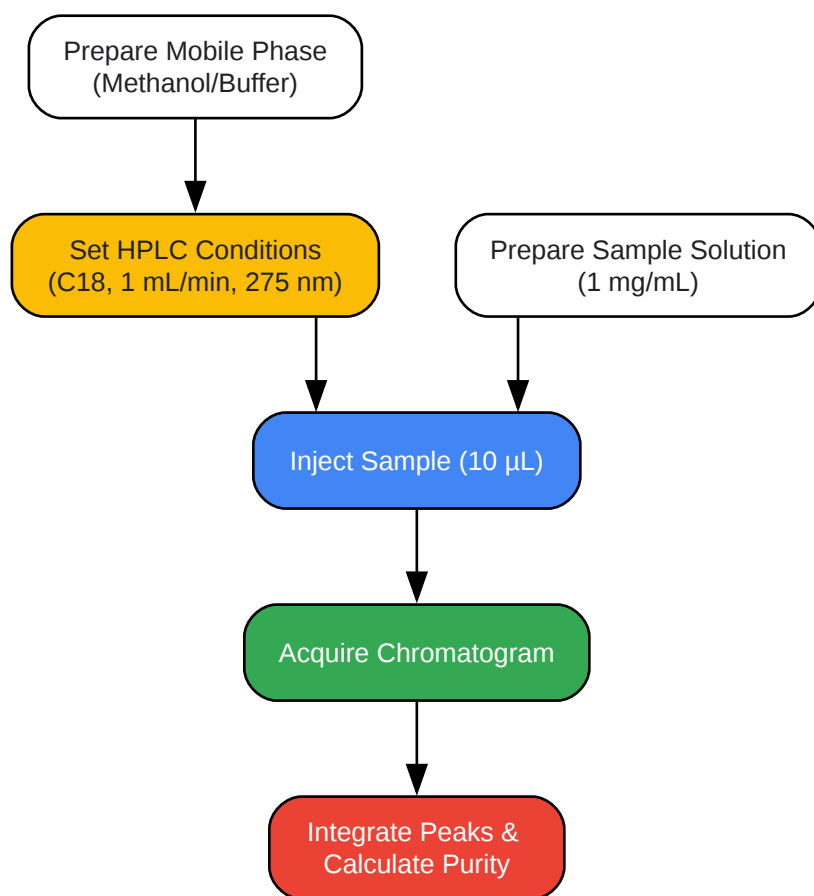
- HPLC system with a UV detector

- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m)
- Autosampler

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of an aqueous buffer (e.g., 0.025 M KH_2PO_4 , pH adjusted to 3.2) and an organic solvent (e.g., methanol or acetonitrile).[\[10\]](#)
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Chromatographic Conditions:
 - Column: C18, 4.6 x 250 mm, 5 μ m
 - Mobile Phase: Methanol:0.025 M KH_2PO_4 (70:30, v/v)[\[10\]](#)
 - Flow Rate: 1.0 mL/min[\[10\]](#)
 - Detection Wavelength: 275 nm
 - Injection Volume: 10 μ L
- Analysis: Run the sample and integrate the peak areas. Purity is calculated as the percentage of the main peak area relative to the total peak area.

Expected Results: A single, sharp peak for the main compound with a retention time of approximately 4-6 minutes. The purity should ideally be >99%.



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Caption: Step-by-step HPLC purity analysis workflow.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.[6] For **5-Phenyl-1H-imidazol-2-amine**, we expect to see characteristic stretches for N-H, C-H, C=N, and C=C bonds.

Protocol: FTIR Analysis (KBr Pellet Method)

Objective: To identify the key functional groups in the molecule.

Apparatus:

- FTIR Spectrometer

- KBr pellet press
- Agate mortar and pestle

Procedure:

- Sample Preparation: Grind 1-2 mg of the sample with ~100 mg of dry, IR-grade KBr powder in an agate mortar until a fine, homogeneous powder is obtained.[\[6\]](#)
- Pellet Formation: Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.[\[6\]](#)
- Data Acquisition:
 - Place the KBr pellet in the sample holder.
 - Collect a background spectrum.
 - Acquire the IR spectrum of the sample, typically from 4000 to 400 cm^{-1} .[\[6\]](#)

Expected Results:

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch (amine & imidazole)	3400 - 3100	Medium, Broad
C-H Stretch (aromatic)	3100 - 3000	Medium
C=N Stretch (imidazole ring)	1650 - 1580	Medium-Strong
C=C Stretch (aromatic rings)	1600 - 1450	Medium-Strong

X-ray Crystallography

Expertise & Experience: Single-crystal X-ray crystallography provides the definitive, unambiguous three-dimensional structure of a molecule in the solid state.[\[11\]](#) It offers precise

information on bond lengths, bond angles, and intermolecular interactions, which is invaluable for understanding its biological activity.[\[11\]](#)

Protocol: Single-Crystal X-ray Diffraction

Objective: To determine the precise solid-state molecular structure.

Apparatus:

- Single-crystal X-ray diffractometer

Procedure:

- Crystallization: Grow single crystals of the compound suitable for X-ray diffraction, often by slow evaporation of a saturated solution in a suitable solvent (e.g., ethanol or ethyl acetate).
[\[11\]](#)
- Data Collection: Mount a suitable single crystal on the diffractometer and collect diffraction data using a monochromatic X-ray source (e.g., Mo K α radiation).[\[11\]](#)
- Structure Solution and Refinement: Solve the crystal structure using direct methods and refine it using full-matrix least-squares procedures.

Expected Results: The analysis will yield the precise atomic coordinates, defining the three-dimensional arrangement of the atoms. This will confirm the connectivity established by NMR and provide insights into crystal packing and hydrogen bonding networks. The phenyl and imidazole rings are expected to be planar, with a dihedral angle between them.[\[12\]](#)

Conclusion

The analytical techniques outlined in this guide provide a comprehensive and robust framework for the characterization of **5-Phenyl-1H-imidazol-2-amine**. By integrating data from NMR, MS, HPLC, FTIR, and X-ray crystallography, researchers can ensure the identity, purity, and structural integrity of this important molecule, facilitating its successful application in drug development and scientific research. Each protocol is designed to be self-validating, with the results from one technique corroborating the findings of another, thereby upholding the highest standards of scientific integrity.

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